

Allenyltributyltin(IV): A Comprehensive Technical Guide for Advanced Organic Synthesis

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Compound of Interest

Compound Name: Allenyltributyltin(IV)

CAS No.: 53915-69-8

Cat. No.: B1299820

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Organotin reagents have long held a pivotal role in the armamentarium of synthetic organic chemists, offering a unique combination of stability, reactivity, and selectivity. Among these, **allenyltributyltin(IV)** has emerged as a particularly versatile building block, enabling the facile introduction of the allenyl and propargyl moieties into complex molecular architectures. This guide, intended for the experienced researcher, provides a deep dive into the fundamental properties, synthesis, and reactivity of **allenyltributyltin(IV)**, with a focus on its practical application in modern organic synthesis and drug discovery. We will explore the causality behind its reactivity, provide detailed experimental protocols, and offer insights into its safe and effective use.

Core Molecular and Physical Properties

Allenyltributyltin(IV), also known as tributyl(propa-1,2-dienyl)stannane, is an organometallic compound that is instrumental in the formation of carbon-carbon bonds. A clear, colorless to yellow liquid, its physical and chemical characteristics are foundational to its synthetic utility.

Table 1: Physicochemical Properties of **Allenyltributyltin(IV)**

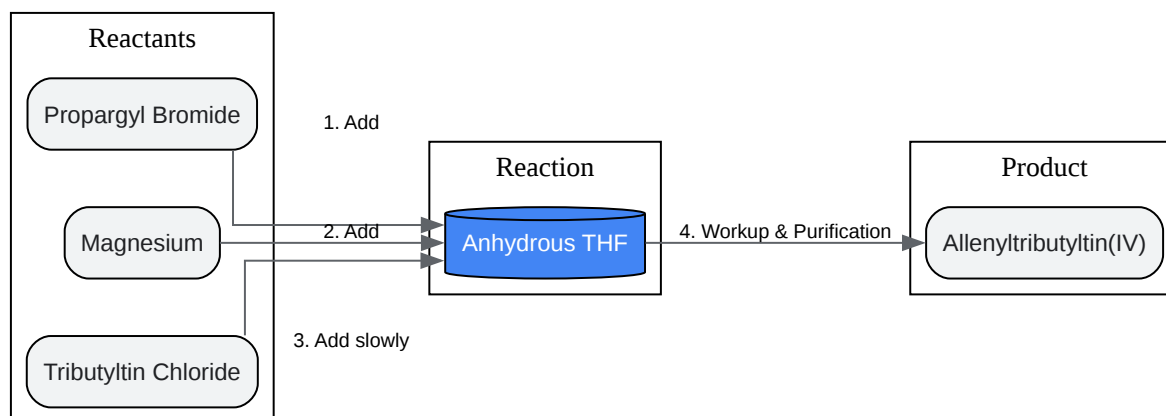
Property	Value	Reference
Molecular Formula	C15H30Sn	[1][2]
Molecular Weight	329.11 g/mol	[1][2][3]
CAS Number	53915-69-8	[1][2]
Boiling Point	265 °C (lit.)	[2][3][4]
Density	1.107 g/mL at 25 °C (lit.)	[2][3][4]
Refractive Index	n ₂₀ /D 1.5 (lit.)	[2][3][4]
Flash Point	>230 °F (>110 °C)	[2][4]

Synthesis and Purification: Establishing a Reliable Source

The reliable synthesis of **allenyltributyltin(IV)** is a critical first step for its application. The most common and efficient laboratory-scale preparation involves the reaction of a propargylic electrophile with a tributyltin nucleophile. A typical procedure is the adaptation of the method used for preparing vinyltrialkyltin compounds.[5]

Synthetic Pathway: A Grignard-Based Approach

A prevalent method for synthesizing **allenyltributyltin(IV)** involves the reaction of propargyl bromide with tributyltin chloride in the presence of magnesium. This approach leverages the in situ formation of a Grignard-like organotin species.



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Caption: Workflow for the synthesis of **Allenyltributyltin(IV)**.

Detailed Experimental Protocol

Materials:

- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- Propargyl bromide (3-bromopropyne)
- Tributyltin chloride
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for inert atmosphere reactions (Schlenk line, argon/nitrogen)

Procedure:

- Under an inert atmosphere, a flask equipped with a reflux condenser and a dropping funnel is charged with magnesium turnings in anhydrous THF.
- A small amount of propargyl bromide is added to initiate the Grignard reaction.
- Once the reaction has initiated, a solution of propargyl bromide in anhydrous THF is added dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature for 1 hour.
- Tributyltin chloride is then added dropwise to the cooled reaction mixture.
- The mixture is stirred at room temperature for several hours or overnight.
- The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure **allenyltributyltin(IV)**.

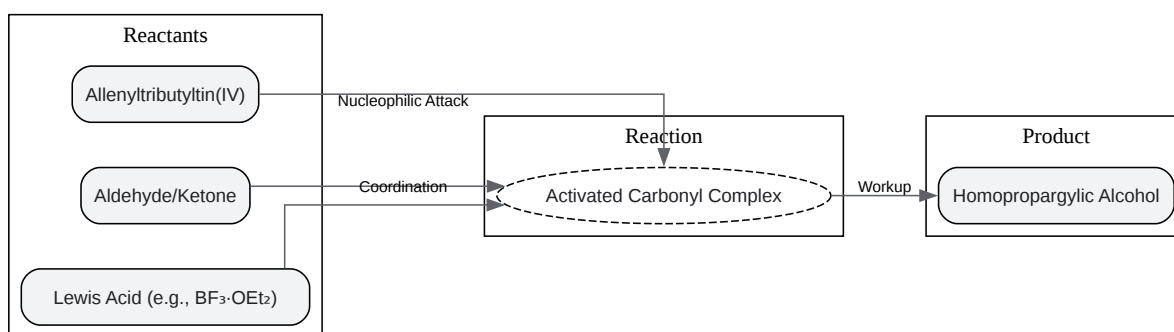
Reactivity and Mechanistic Considerations

Allenyltributyltin(IV) is a versatile reagent that can react as either an allenic or a propargylic nucleophile, depending on the reaction conditions and the electrophile. This dual reactivity is the cornerstone of its synthetic utility. Organotin compounds, in general, have become a major source of new and highly selective reagents for carbon-carbon bond formation.[5]

Lewis Acid-Mediated Additions to Carbonyls

In the presence of a Lewis acid, such as boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$) or titanium tetrachloride (TiCl_4), **allenyltributyltin(IV)** undergoes facile addition to aldehydes and ketones. This reaction typically proceeds with high regioselectivity to afford homopropargylic alcohols.

The Lewis acid coordinates to the carbonyl oxygen, activating the electrophile towards nucleophilic attack.



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Caption: Lewis acid-mediated addition to carbonyls.

The regioselectivity of this transformation is a key feature. The reaction proceeds through a six-membered cyclic transition state, which accounts for the observed stereoselectivity in reactions with chiral aldehydes.

Transmetalation Reactions

The tributyltin group can be readily exchanged for other metals, a process known as transmetalation. For instance, reaction with an organolithium reagent like *n*-butyllithium generates the corresponding allenyl- or propargyllithium species. These highly reactive intermediates can then be used in a variety of subsequent reactions.

Applications in Drug Discovery and Complex Molecule Synthesis

The ability to introduce propargyl and allenyl groups is highly valuable in medicinal chemistry and natural product synthesis. These functional groups can serve as handles for further

elaboration or as key components of a pharmacophore. Organotin(IV) compounds have gained significant interest in the chemical and pharmaceutical industries due to their unique structures and physicochemical properties, which are utilized in organic synthesis and drug development.

Table 2: Selected Applications of **Allenyltributyltin(IV)** in Synthesis

Reaction Type	Electrophile	Product	Significance
Carbonyl Addition	Aldehydes, Ketones	Homopropargylic Alcohols	Key intermediates for natural products and pharmaceuticals.
Imine Addition	Imines, Iminiums	Homopropargylic Amines	Access to nitrogen-containing bioactive molecules.
Conjugate Addition	α,β -Unsaturated Carbonyls	γ,δ -Allenyl Ketones	Construction of complex carbon skeletons.
Stille Coupling	Organic Halides/Triflates	Substituted Allenes/Alkynes	Versatile C-C bond formation.

Safety and Handling

Organotin compounds, including **allenyltributyltin(IV)**, are toxic and require careful handling. It is imperative to work in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Key Safety Precautions:

- **Toxicity:** **Allenyltributyltin(IV)** is toxic if swallowed, harmful in contact with skin, and causes skin and eye irritation.^{[4][6]} Prolonged or repeated exposure can cause damage to organs.^{[4][6][7]}
- **Environmental Hazard:** This compound is very toxic to aquatic life with long-lasting effects.^{[4][6][7]} Avoid release to the environment.^{[4][7][8]}

- Handling: Use with adequate ventilation and avoid inhalation of vapors.[\[6\]](#)[\[8\]](#) Wash thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[8\]](#)
- Disposal: Dispose of this material and its container as hazardous waste.[\[4\]](#)[\[8\]](#)

In case of accidental exposure, seek immediate medical attention.[\[8\]](#)

Conclusion

Allenyltributyltin(IV) is a powerful and versatile reagent for the introduction of allenyl and propargyl functionalities in organic synthesis. Its predictable reactivity, coupled with the ability to control regioselectivity, makes it an invaluable tool for the construction of complex molecules, including those with potential therapeutic applications. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in the modern research laboratory.

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